

Dehydrogriseofulvin: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: Dehydrogriseofulvin

Cat. No.: B194194

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For researchers, scientists, and professionals in drug development, this document serves as an in-depth technical guide on **dehydrogriseofulvin**. It covers its chemical properties, biosynthesis, and analytical methodologies.

Dehydrogriseofulvin is a significant natural product, primarily recognized as the immediate biosynthetic precursor to the well-known antifungal agent, griseofulvin.^[1] This compound is a polyketide produced by various species of the *Penicillium* fungus.^[2] Its chemical structure and properties are of considerable interest to those involved in natural product synthesis, antifungal drug discovery, and the study of biosynthetic pathways.

Core Chemical and Physical Data

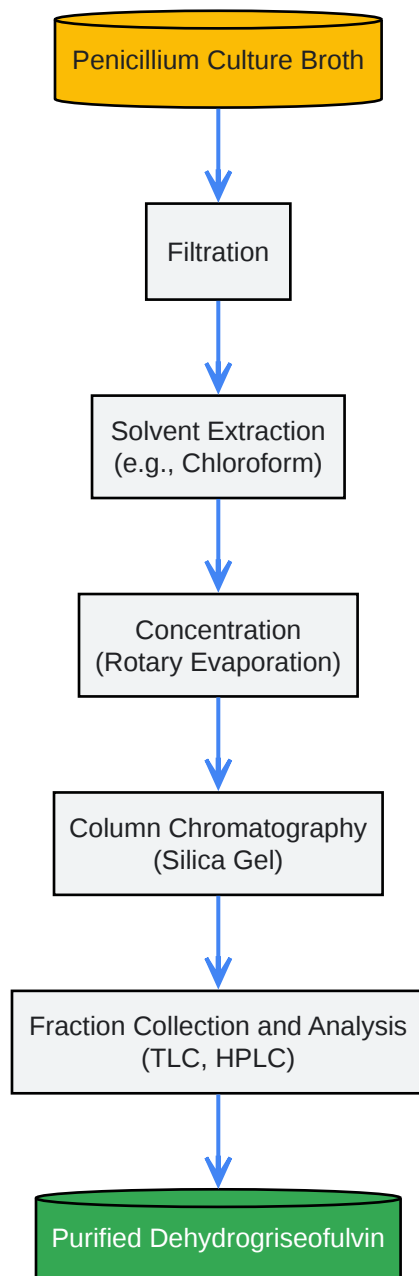
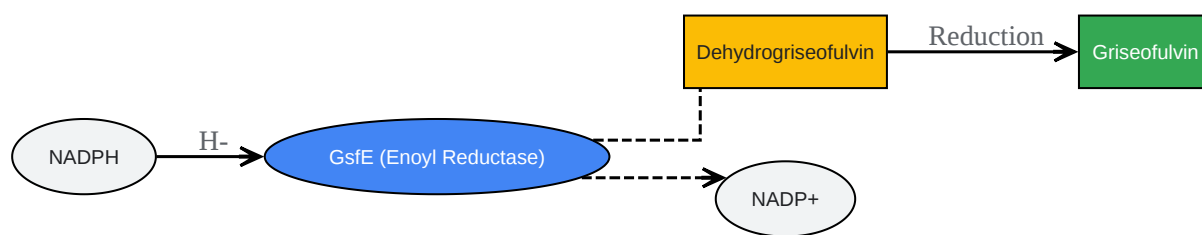
Dehydrogriseofulvin is a pale brown solid.^[3] Key quantitative data for this compound are summarized in the table below, providing a clear reference for its fundamental properties.

Property	Value	Source(s)
CAS Number	3573-90-8	[3] [4] [5] [6]
Molecular Formula	C ₁₇ H ₁₅ ClO ₆	[4]
Molecular Weight	350.75 g/mol	[4] [6]
Exact Mass	350.0557 Da	[4] [5]
Appearance	Pale Brown Solid	[3]
Solubility	Soluble in DMSO, slightly soluble in acetone.	[2] [4]

The Biosynthetic Pathway of Griseofulvin from Dehydrogriseofulvin

Dehydrogriseofulvin is the penultimate compound in the biosynthetic pathway of griseofulvin. The final step in this pathway is a stereoselective reduction of an olefinic bond in **dehydrogriseofulvin** to yield griseofulvin. This crucial conversion is catalyzed by an NADPH-dependent enoyl reductase, an enzyme encoded by the *gsfE* gene within the griseofulvin biosynthetic gene cluster.[\[7\]](#)

The enzymatic conversion of **dehydrogriseofulvin** to griseofulvin can be visualized as a key step in the overall biosynthetic assembly line.



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References

- 1. Complexity generation in fungal polyketide biosynthesis: a spirocycle-forming P450 in the concise pathway to the antifungal drug griseofulvin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. dehydrogriseofulvin | 3573-90-8 [chemicalbook.com]
- 4. medkoo.com [medkoo.com]
- 5. (-)-Dehydrogriseofulvin | C₁₇H₁₅ClO₆ | CID 3082005 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
- 7. Griseofulvin: An Updated Overview of Old and Current Knowledge - PMC [pmc.ncbi.nlm.nih.gov]
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